

Technical Guide: Desethylatrazine-d7 (CAS Number: 1216649-31-8)

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Compound of Interest

Compound Name: Desethylatrazine-d7

Cat. No.: B1140463

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Desethylatrazine-d7 is the deuterated form of Desethylatrazine, a primary metabolite of the widely used herbicide, Atrazine. Due to its isotopic labeling, **Desethylatrazine-d7** serves as an invaluable internal standard for the quantitative analysis of Atrazine and its metabolites in various environmental and biological matrices. Its use in analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), allows for accurate quantification by correcting for analyte loss during sample preparation and instrumental analysis. This technical guide provides an in-depth overview of **Desethylatrazine-d7**, including its chemical and physical properties, toxicological information, inferred metabolic pathways, and detailed experimental protocols for its use.

Chemical and Physical Properties

The fundamental properties of **Desethylatrazine-d7** are summarized in the table below, providing a direct comparison of its labeled and unlabeled forms.

Property	Desethylatrazine-d7	Desethylatrazine (unlabeled)
CAS Number	1216649-31-8[1][2]	6190-65-4[2]
Chemical Formula	C ₆ H ₃ D ₇ ClN ₅	C ₆ H ₁₀ ClN ₅
Molecular Weight	194.67 g/mol [1][3]	187.63 g/mol
Appearance	White to off-white solid	White to off-white solid
Melting Point	Not available	132 - 134 °C
Water Solubility	Not available	3.2 g/L
Log P (octanol/water)	Not available	1.51
Synonyms	2-Amino-4-(isopropyl-d7-amino)-6-chloro-triazine, 6-chloro-2-N-(1,1,1,2,3,3,3-heptadeuteriopropyl)-1,3,5-triazine-2,4-diamine	2-Amino-4-chloro-6-isopropylamino-1,3,5-triazine

Synthesis

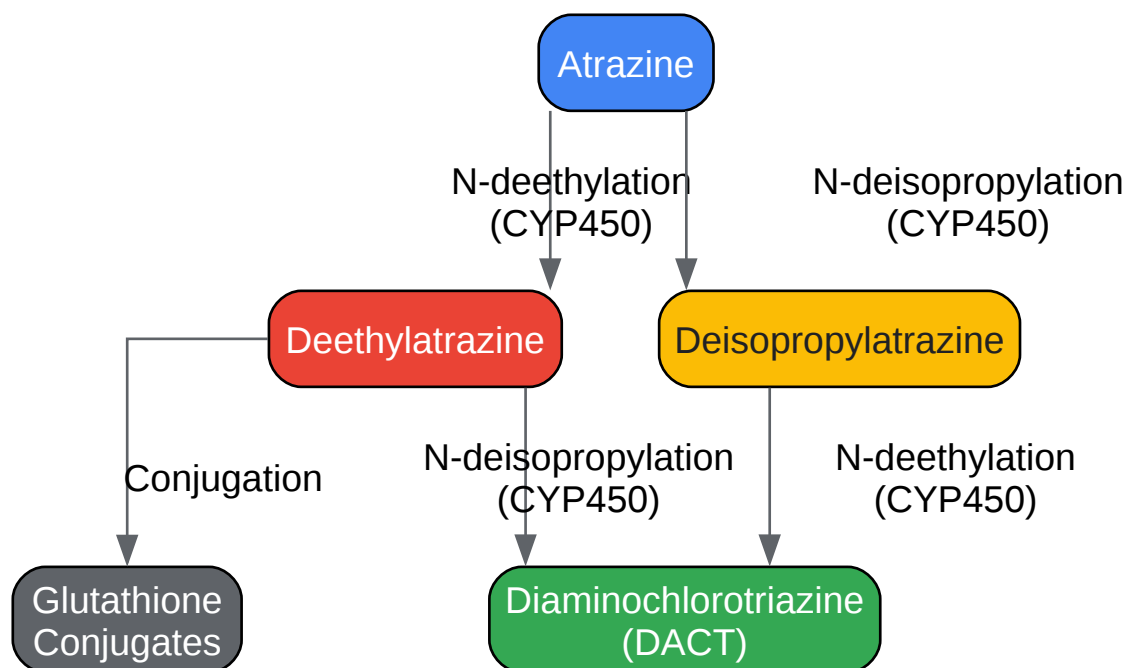
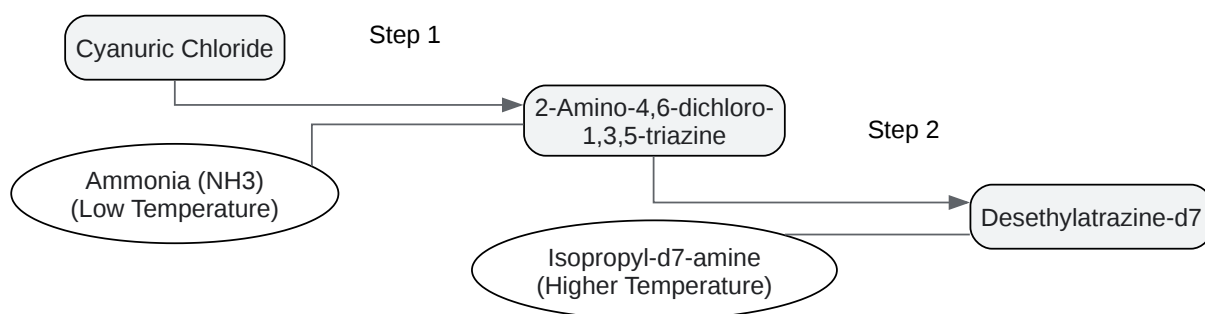
A specific, publicly available, detailed protocol for the synthesis of **Desethylatrazine-d7** is not readily found in the scientific literature, likely due to the proprietary nature of its commercial production as an analytical standard. However, a general synthetic approach can be inferred from established methods for the synthesis of substituted 1,3,5-triazines.

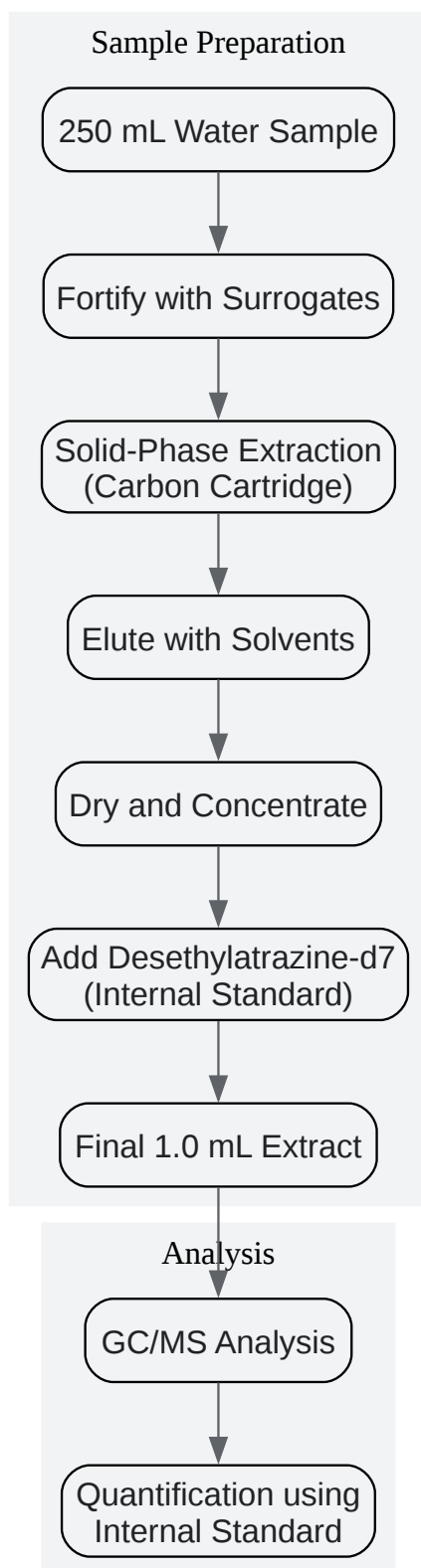
The synthesis would likely start from cyanuric chloride (2,4,6-trichloro-1,3,5-triazine). The chlorine atoms on the triazine ring can be sequentially substituted by nucleophiles. The order of substitution is dependent on the reaction temperature. To synthesize **Desethylatrazine-d7**, a plausible route would involve:

- **First Substitution:** Reaction of cyanuric chloride with ammonia at a low temperature (e.g., 0-5 °C) to introduce the first amino group.
- **Second Substitution:** Subsequent reaction with isopropyl-d7-amine at a higher temperature (e.g., room temperature to 50 °C) to introduce the deuterated isopropylamino group. The

synthesis of isopropyl-d7-amine itself can be achieved through various deuteration methods for amines.

A general workflow for such a synthesis is depicted below.





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References

- 1. 2-Amino-4-(isopropyl-d7-amino)-6-chloro-triazine | 1216649-31-8 | RYB64931 [biosynth.com]
- 2. 2-Amino-4-(isopropyl-d7-amino)-6-chloro-triazine [lgcstandards.com]
- 3. clinivex.com [clinivex.com]
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